

(Rac)-AZD 6482 stability in frozen aliquots

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B15541011

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Technical Support Center: (Rac)-AZD6482

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of (Rac)-AZD6482 in frozen aliquots, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for (Rac)-AZD6482?

A1: (Rac)-AZD6482 should be stored under specific conditions to ensure its stability and efficacy in experiments. As a lyophilized powder, it is stable for extended periods when stored at -20°C and kept desiccated.^{[1][2]} Once reconstituted in a solvent such as DMSO, it is crucial to aliquot the stock solution into single-use volumes and store them at -80°C for long-term stability (up to a year) or at -20°C for shorter-term storage (up to one month).^{[1][3]} It is highly recommended to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.^{[1][3]}

| Storage Format | Temperature | Duration of Stability |
|--------------------|--------------------|---------------------------------|
| Lyophilized Powder | -20°C (desiccated) | ≥ 4 years ^[4] |
| In Solvent | -80°C | Up to 1 year ^[3] |
| In Solvent | -20°C | Up to 1 month ^{[1][3]} |

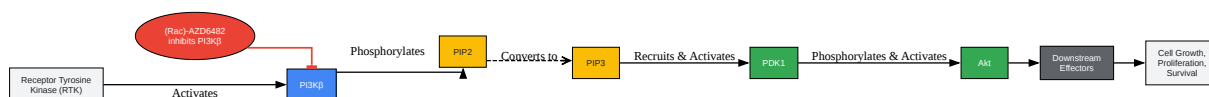
Q2: Which solvents are suitable for reconstituting (Rac)-AZD6482?

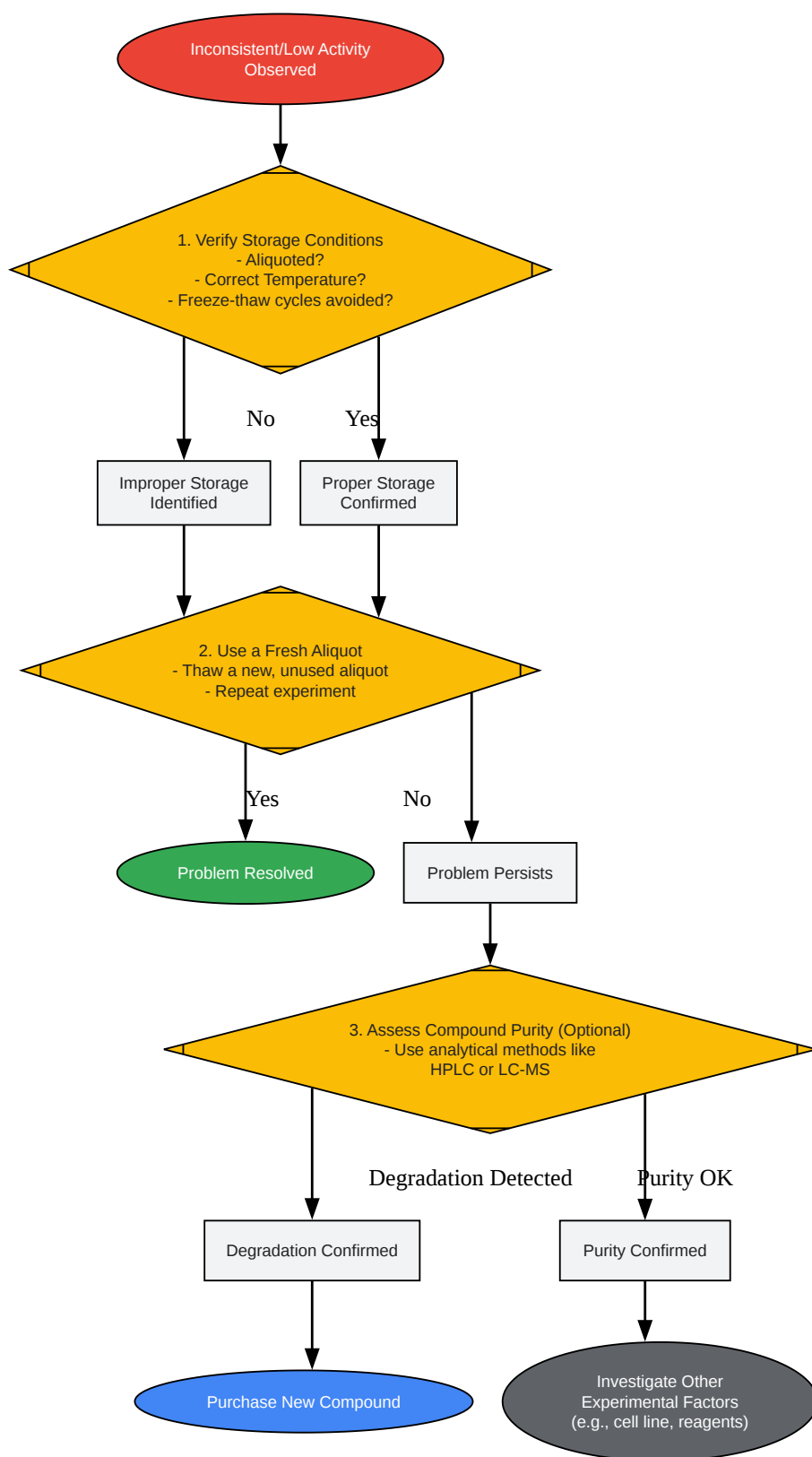
A2: (Rac)-AZD6482 is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a commonly used solvent, with solubilities reaching up to 100 mM. It is also soluble in ethanol.[1] The choice of solvent may depend on the specific requirements of your experiment and the desired stock concentration.

| Solvent | Reported Solubility |
|---------|---------------------|
| DMSO | Up to 100 mM |
| Ethanol | Up to 22.03 mM[1] |
| Water | Insoluble[1] |

Q3: How does (Rac)-AZD6482 exert its biological effect?

A3: (Rac)-AZD6482 is a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β). [4] The PI3K family of enzymes is involved in crucial cellular functions, including cell growth, proliferation, survival, and motility.[5] Specifically, Class I PI3Ks phosphorylate phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-triphosphate (PIP3).[6] PIP3 acts as a second messenger, recruiting and activating downstream proteins, most notably the kinase Akt.[7] By inhibiting PI3K β , AZD6482 blocks this signaling cascade, which can be particularly effective in cancers with PTEN deficiency or PI3K β activation.[4][8]





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References

- 1. adooq.com [adoodq.com]
- 2. AZD-6482 - LKT Labs [lktlabs.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Phosphoinositide 3-kinase - Wikipedia [en.wikipedia.org]
- 6. PI3K β —A Versatile Transducer for GPCR, RTK, and Small GTPase Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PI3K-AKT Signaling Pathway | Key Regulator in Cancer Development & Progression - Creative Biolabs [creativebiolabs.net]
- 8. PI3K β inhibitor AZD6482 exerts antiproliferative activity and induces apoptosis in human glioblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
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